

why fresh DMSO is required for Dasa-58 preparation

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Compound of Interest

Compound Name: Dasa-58

Cat. No.: B15614701

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Technical Support Center: Dasa-58 Preparation

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Dasa-58**. The following information addresses common issues encountered during the preparation of **Dasa-58** solutions, with a focus on the critical role of fresh dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: Why is it critical to use fresh or newly opened DMSO for preparing **Dasa-58** stock solutions?

A1: It is crucial to use fresh, anhydrous (water-free) DMSO for preparing **Dasa-58** solutions because DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly decrease the solubility of **Dasa-58**, a pyruvate kinase isozyme (PKM2) allosteric activator.^{[1][2]} Reduced solubility can lead to several experimental problems, including:

- **Inaccurate Compound Concentration:** If **Dasa-58** does not fully dissolve, the actual concentration of the stock solution will be lower than calculated, leading to inaccurate dosing in subsequent experiments.
- **Precipitation of the Compound:** The compound may precipitate out of the solution during storage or upon dilution in aqueous media, affecting the reliability and reproducibility of

experimental results.

- **Altered Biological Activity:** Incomplete dissolution can lead to an underestimation of the compound's potency and efficacy.

Several suppliers explicitly recommend using newly opened DMSO to avoid these issues.^{[1][2]}

Q2: What are the visible signs that my DMSO might be old or contain too much water?

A2: While there may not be obvious visual signs to indicate that DMSO has absorbed water, you might observe the following during **Dasa-58** preparation:

- **Difficulty in Dissolving **Dasa-58**:** The compound may take longer to dissolve or may not dissolve completely, even with sonication.
- **Cloudy or Hazy Solution:** The resulting solution may appear cloudy or hazy, indicating the presence of undissolved particles.
- **Precipitate Formation:** You may observe solid precipitate at the bottom of the vial after attempting to dissolve the compound.

To avoid these issues, it is best practice to use a fresh bottle of anhydrous DMSO or one that has been properly stored to minimize moisture absorption.

Q3: How should I store my DMSO to maintain its quality?

A3: To minimize water absorption and maintain the quality of your DMSO, follow these storage recommendations:

- **Keep the Bottle Tightly Sealed:** Always ensure the cap is tightly secured immediately after use.
- **Store in a Dry Place:** Store the DMSO bottle in a desiccator or a dry cabinet to protect it from atmospheric moisture.
- **Use Smaller Aliquots:** For frequently used DMSO, consider aliquoting a larger bottle into smaller, tightly sealed vials. This minimizes the exposure of the entire stock to air each time it is used.

Q4: What are the degradation products of DMSO, and can they affect my experiment?

A4: Under certain conditions, such as exposure to UV light, high temperatures, or strong oxidizing agents, DMSO can degrade into several byproducts.^{[3][4][5]} The major degradation products include methanesulfinic acid, methanesulfonate, formaldehyde, and formic acid.^{[3][4][5]} While the direct interaction of these specific degradation products with **Dasa-58** is not extensively documented in the provided results, the presence of impurities in the solvent can introduce variability and potentially react with the compound of interest, altering its chemical structure and biological activity. Using fresh, high-purity DMSO minimizes the risk of such confounding factors.

Troubleshooting Guide

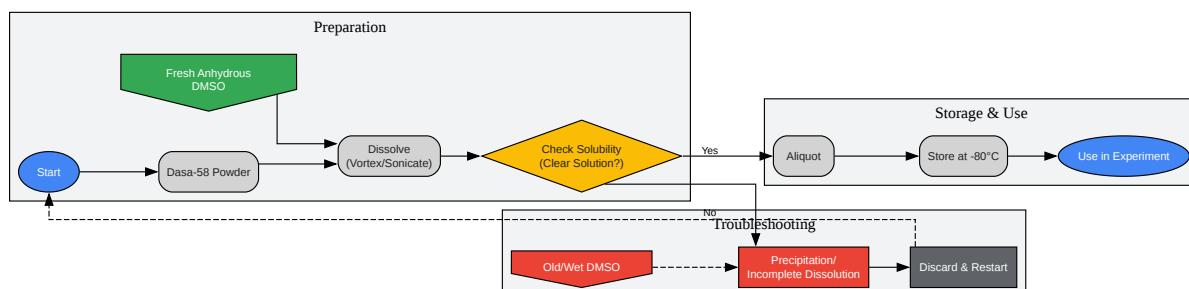
Problem	Possible Cause	Solution
Dasa-58 powder does not dissolve completely in DMSO.	The DMSO has absorbed moisture (is wet).	Discard the current solution and prepare a fresh one using a new, unopened bottle of anhydrous DMSO.
The concentration is too high.	Check the solubility information from the supplier. Dasa-58 is soluble in DMSO at ≥ 35 mg/mL (77.17 mM) and 91 mg/mL (200.64 mM). ^{[1][2]} Do not exceed the recommended concentration.	
The Dasa-58 solution is cloudy or has a precipitate.	The DMSO used was not anhydrous.	Use fresh, anhydrous DMSO for preparation. ^{[1][2]}
The solution was not properly stored.	Aliquot the stock solution and store at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year). ^[1] Avoid repeated freeze-thaw cycles.	
Inconsistent results between experiments using the same Dasa-58 stock solution.	Degradation of the stock solution.	Prepare fresh stock solutions regularly. Avoid using stock solutions that have been stored for extended periods, especially at -20°C .
Use of old DMSO for preparation.	Always use fresh, high-purity DMSO to ensure consistency in your solvent and minimize variability in your results.	

Experimental Protocols

Preparation of **Dasa-58** Stock Solution (Example)

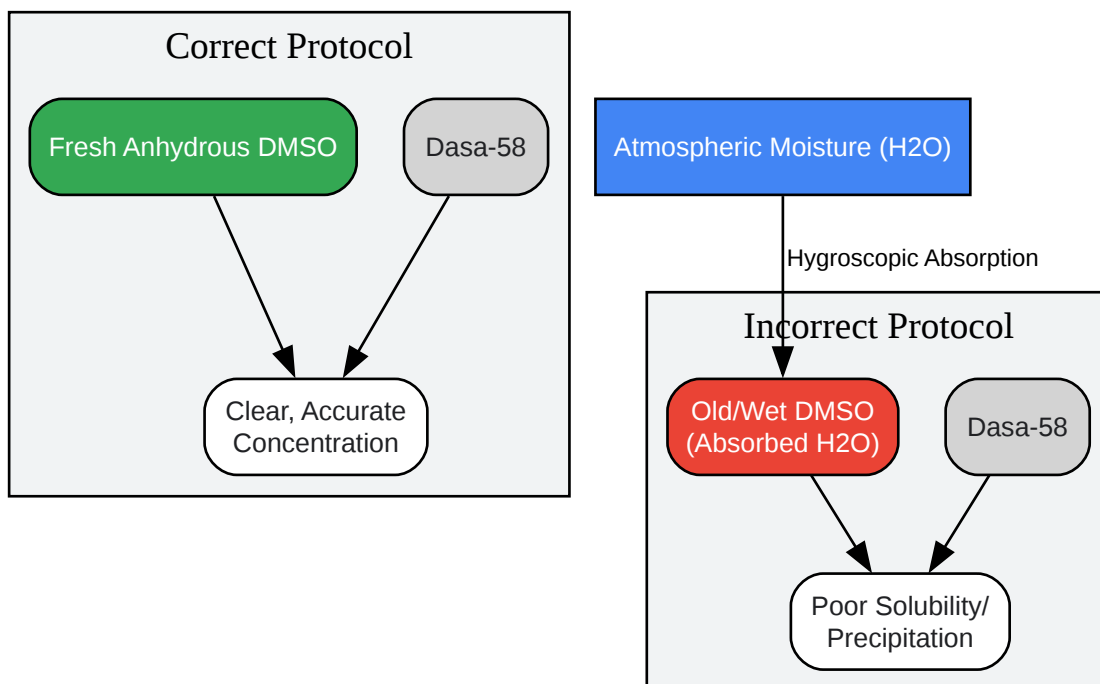
- Materials:
 - **Dasa-58** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO), from a new, unopened bottle.
 - Sterile microcentrifuge tubes or vials.
 - Calibrated pipettes.
 - Vortex mixer and/or sonicator.
- Procedure: a. Allow the **Dasa-58** vial to equilibrate to room temperature before opening. b. Weigh the desired amount of **Dasa-58** powder in a sterile tube. c. Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM). Refer to the supplier's datasheet for solubility information.[\[1\]](#)[\[2\]](#) d. Vortex the solution thoroughly. If necessary, sonicate the solution to aid dissolution. e. Visually inspect the solution to ensure it is clear and free of any precipitate. f. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. g. Store the aliquots at -80°C for long-term storage.[\[1\]](#)

Visual Guides



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Caption: Workflow for the preparation of **Dasa-58** stock solutions.



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Caption: Impact of DMSO quality on **Dasa-58** solubility.

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